

Application Notes and Protocols: Solubility and Stability of Rapamycin in DMSO

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Compound of Interest

Compound Name: CTX-0124143

Cat. No.: B15585311

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Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound that is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase involved in regulating cell growth, proliferation, and survival.^[1] Due to its central role in cell signaling, rapamycin is extensively used in research to study cellular processes such as autophagy and cell cycle progression. Accurate and reproducible experimental results hinge on the proper preparation and handling of rapamycin solutions, with solubility and stability in the chosen solvent being critical parameters. Dimethyl sulfoxide (DMSO) is a common solvent for preparing concentrated stock solutions of rapamycin for in vitro and in vivo studies. These application notes provide a comprehensive overview of the solubility and stability of rapamycin in DMSO, along with detailed protocols for its preparation, storage, and analysis.

Quantitative Data Summary

The solubility and stability of rapamycin in DMSO have been reported across various sources. The following tables summarize the key quantitative data to provide a consolidated reference.

Table 1: Solubility of Rapamycin in DMSO

Solubility (mg/mL)	Molar Concentration (mM)	Source
10	~10.9	Cayman Chemical[2]
≥ 100	~109	BenchChem[3]
200	~218	BPS Bioscience[4]
257.5	~281.7	TargetMol[5]
18.28	20	Tocris Bioscience[6]
40	~43.8	BPS Bioscience[7]
100	~109.4	Selleck Chemicals[8]

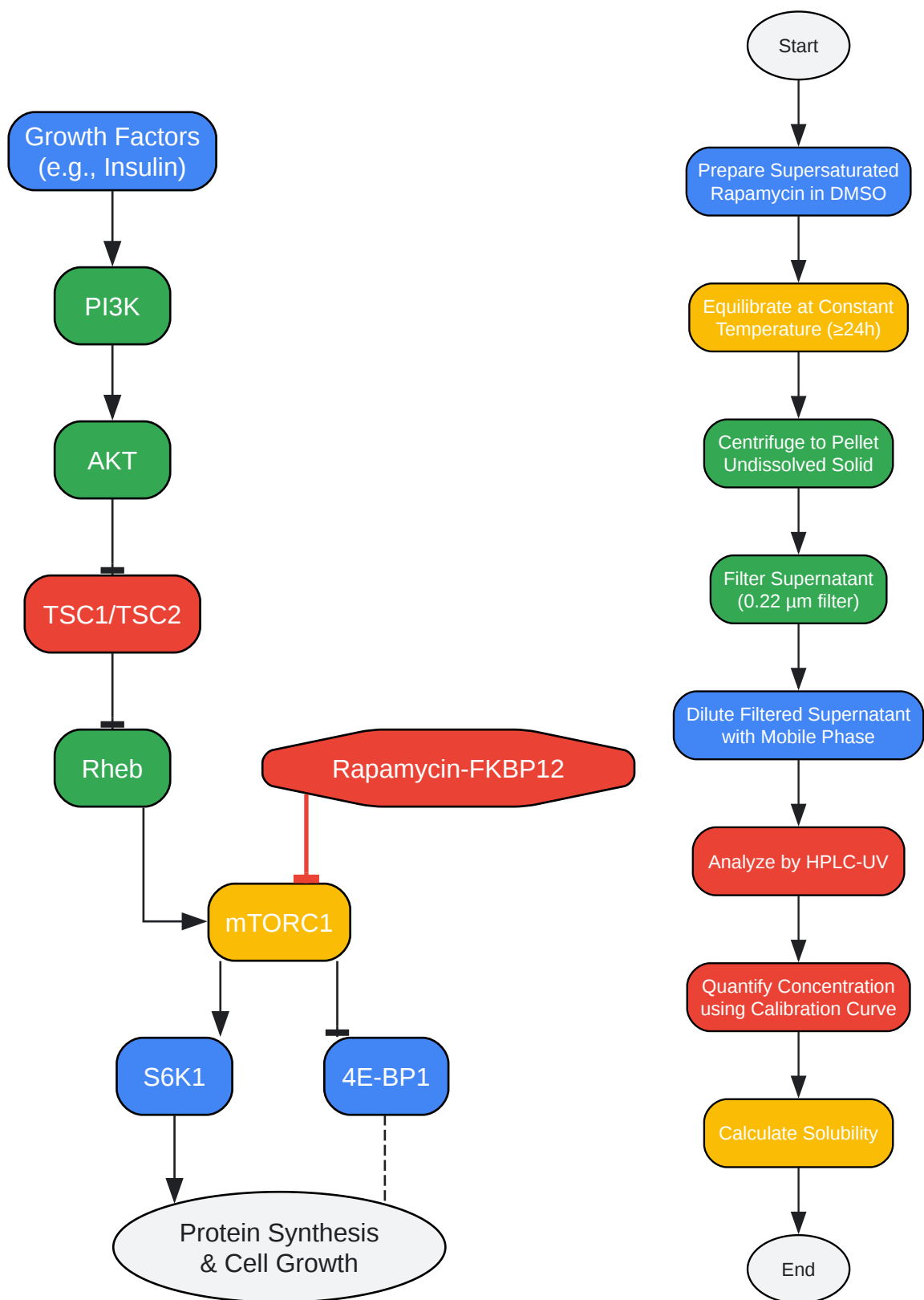
Note: The molar concentration is calculated based on the molecular weight of rapamycin (914.17 g/mol).

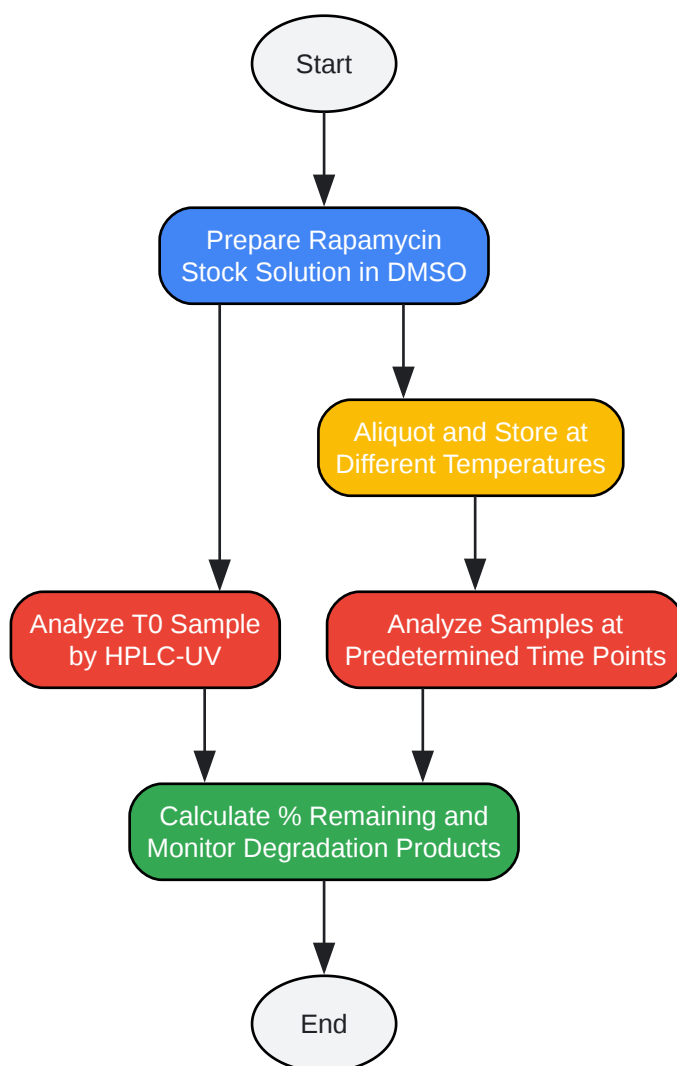
Table 2: Stability of Rapamycin in DMSO

Storage Condition	Stability Period	Source
Solid at -20°C	≥ 4 years	Cayman Chemical[2]
Solid at -20°C	At least 12 months	BPS Bioscience[4]
Solution in DMSO at -20°C	Up to 2 months	BPS Bioscience[7]
Solution in DMSO at -20°C or -80°C	Up to 3 months	BenchChem[3]
Solution in DMSO at 37°C	Subject to degradation	ResearchGate[9]

Signaling Pathway

Rapamycin exerts its biological effects by inhibiting the mTOR signaling pathway. The following diagram illustrates the simplified mTOR pathway and the point of inhibition by rapamycin.





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